

N,N'-Dimethyloxamide in amidation reactions protocol

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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Chemical Identification and Physical Properties

N,N'-Dimethyloxamide (CAS 615-35-0) is a solid compound with the molecular formula $C_4H_8N_2O_2$ and a molecular weight of 116.12 g/mol [1]. Its structure can be represented by the SMILES notation CNC(=O)C(=O)NC [1].

Table 1: Physical Properties of N,N'-Dimethyloxamide [2] [1]

Property	Value	Unit	Source / Notes
Melting Point	215 - 217	°C	Experimental [1]
Melting Point (T_{fus})	340.02	K (≈ 66.9 °C)	Joback Calculated [2]
Boiling Point (T_{boil})	499.00	K (≈ 225.9 °C)	Joback Calculated [2]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{gas}$)	-244.11	kJ/mol	Joback Calculated [2]
Enthalpy of Vaporization ($\Delta_{vap} H^\circ$)	50.86	kJ/mol	Joback Calculated [2]
Enthalpy of Fusion ($\Delta_{fus} H^\circ$)	19.51	kJ/mol	Joback Calculated [2]

Property	Value	Unit	Source / Notes
Critical Temperature (T_c)	698.04	K	Joback Calculated [2]
Critical Pressure (P_c)	4756.24	kPa	Joback Calculated [2]

Table 2: Temperature-Dependent Property (Ideal Gas Heat Capacity) [2]

Temperature (K)	$C_{p, gas}$ (J/mol×K)
499.00	192.93
532.17	201.23
565.35	209.10
598.52	216.57
631.70	223.63
664.87	230.30
698.04	236.58

Conformational Analysis

Theoretical studies using the CNDO/2 method for energy optimization indicate that the most stable molecular conformation features a planar dimethylamide group, twisted approximately **80.5 degrees** around the central C-C bond relative to the other amide group [3] [4]. This non-planar structure minimizes energy and is consistent with experimental data.

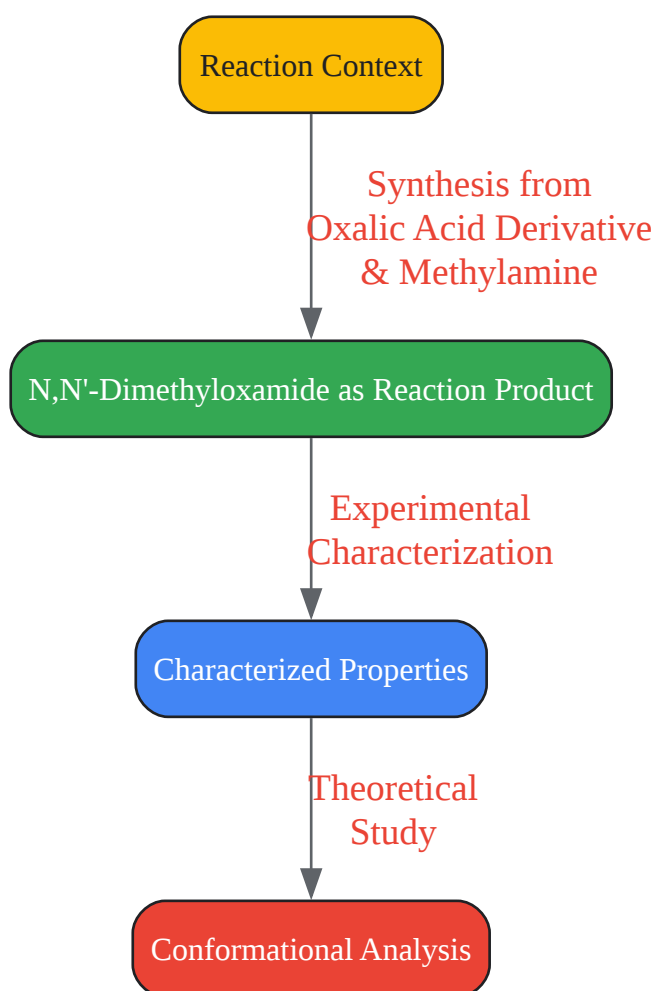
Handling and Safety Considerations

- **Physical Form:** Solid at room temperature [1].

- **Handling:** Standard laboratory practices for handling stable, non-volatile solids are recommended.
- **Storage:** Store in a cool, dry place in a well-closed container.

Application Context and Experimental Workflow

N,N'-Dimethyloxamide is an *amide* compound. In synthetic chemistry, it is typically a **product** of an amidation reaction between a derivative of oxalic acid and methylamine, rather than a reagent used to form other amide bonds [1]. The following diagram outlines this general synthetic relationship and the compound's characterized properties.



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Locating Synthetic Protocols

To find detailed synthetic procedures for making or using **N,N'-Dimethyloxamide**, I suggest you:

- **Consult Chemical Databases:** Search SciFinder, Reaxys, or the USPTO database for specific patents or journal articles containing full experimental sections.
- **Refine Your Search:** Use terms like "synthesis of **N,N'-Dimethyloxamide**", "preparation of **N,N'-Dimethyloxamide**" or "oxalamide synthesis" for more relevant results.
- **Review General Amidation Methods:** While not specific to this compound, the evaluation of alternative solvents like ethyl acetate and 2-methyltetrahydrofuran as replacements for DMF and DCM in common amidation reactions provides valuable general guidance for modern, greener synthesis [5].

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References

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2. , N '- N (CAS 615-35-0) - Chemical & Physical... Dimethyloxamide [chemeo.com]
3. On the Conformational Analysis of N , N - Dimethyloxamide [degruyterbrill.com]
4. On the Conformational Analysis of N , N - Dimethyloxamide | Scilit [scilit.com]
5. Evaluation of alternative solvents in common amide coupling reactions ... [pubs.rsc.org]

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